

A Technical Guide to Niclosamide-13C6 in Parasitology Research

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Compound of Interest

Compound Name: Niclosamide-13C6

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Introduction: The Need for Precision in Antiparasitic Drug Research

Niclosamide, a salicylanilide derivative, has been a cornerstone in treating cestode (tapeworm) infections for decades.[1][2] Its primary mode of action involves the disruption of the parasite's energy metabolism.[2][3] As research expands to repurpose niclosamide for other parasitic diseases like schistosomiasis and cryptosporidiosis, and to understand its complex interactions within host-parasite systems, the need for precise analytical tools has become paramount.

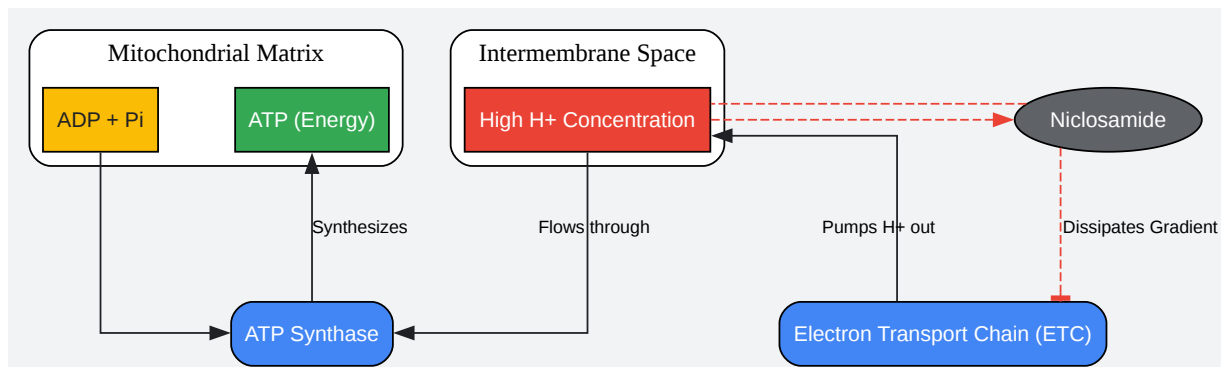
Niclosamide-13C6 is a stable isotope-labeled (SIL) analogue of niclosamide, where six carbon atoms in the nitrophenyl ring are replaced with the heavier ^{13}C isotope. This seemingly minor alteration does not change its chemical or biological properties but provides a distinct mass signature (+6 Da) that is easily distinguishable by mass spectrometry.[4][5] This makes **Niclosamide-13C6** an indispensable tool, primarily serving as an ideal internal standard for isotope dilution mass spectrometry. Its use is critical for accurate quantification of unlabeled niclosamide in complex biological matrices, overcoming issues of ion suppression and extraction variability that can plague analytical results. This guide provides an in-depth overview of **Niclosamide-13C6**'s application, focusing on its role in enabling robust and reproducible research in parasitology.

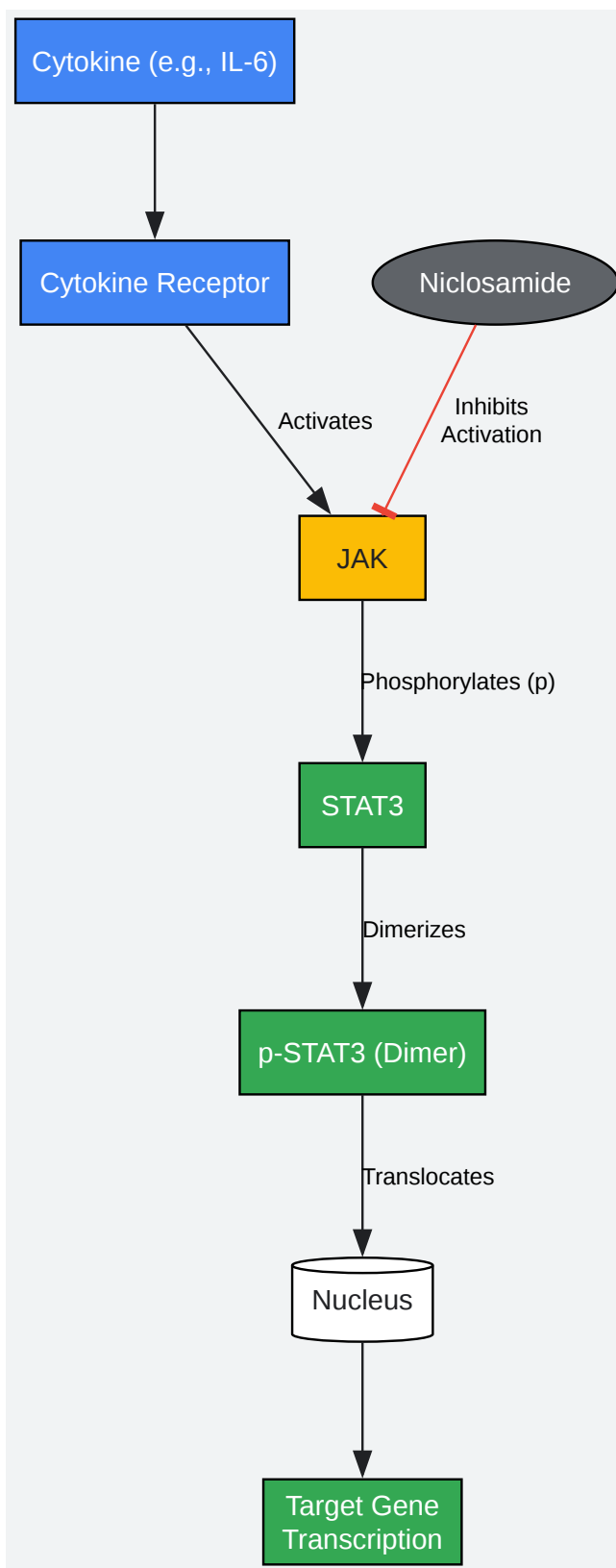
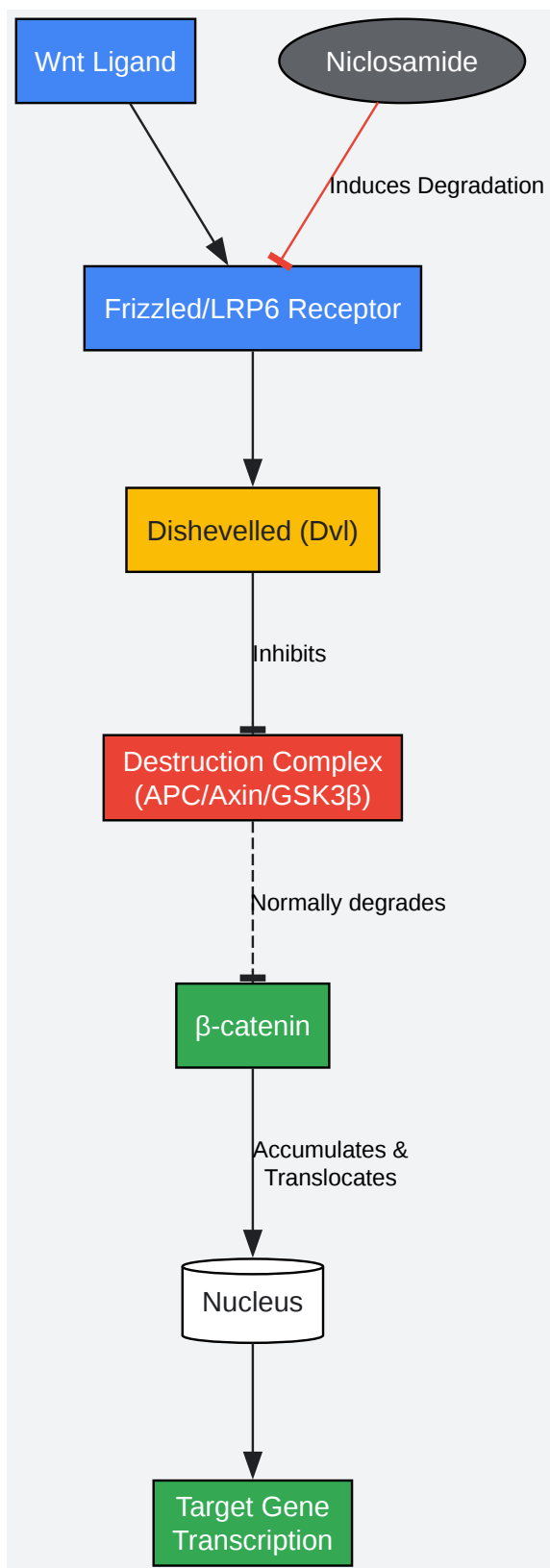
Mechanism of Action in Parasites

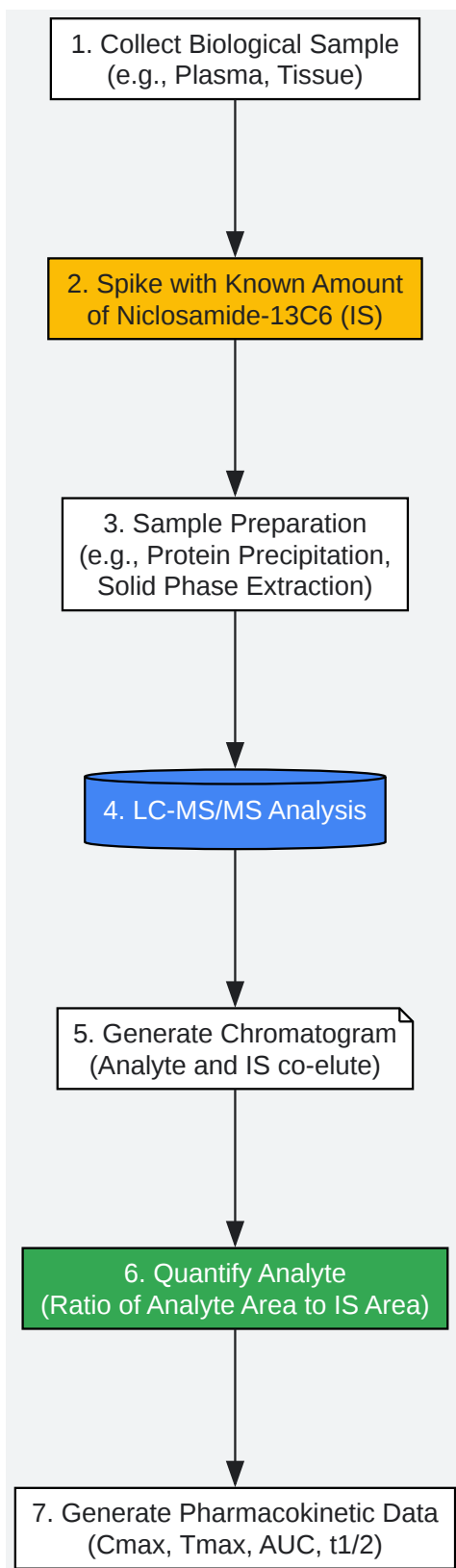
Niclosamide exerts its anthelmintic effects through a combination of a primary metabolic attack and the disruption of several key signaling pathways.

Primary Mechanism: Mitochondrial Uncoupling

The principal mechanism of niclosamide's toxicity to parasites is the uncoupling of oxidative phosphorylation within their mitochondria.[3][6] As a protonophore, niclosamide shuttles protons across the inner mitochondrial membrane, dissipating the critical proton gradient required by ATP synthase to produce ATP.[3] This leads to a rapid depletion of cellular energy, metabolic arrest, and ultimately, the death of the parasite.[6]







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